

3-Chlorobenzophenone molecular structure and formula

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Compound of Interest

Compound Name: 3-ChloroBenzophenone

CAS No.: 1076-78-0

Cat. No.: B1143863

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An In-depth Technical Guide to **3-Chlorobenzophenone**: Molecular Structure, Properties, and Applications

Abstract

3-Chlorobenzophenone is a halogenated aromatic ketone of significant interest in organic synthesis and pharmaceutical development. Its molecular architecture, characterized by a benzoyl group attached to a chlorophenyl ring, imparts unique reactivity and makes it a valuable intermediate for synthesizing a variety of more complex molecules. This guide provides a comprehensive overview of its molecular structure, chemical formula, physicochemical properties, and spectroscopic signature. Furthermore, it delves into its synthesis, key reactions, and prevalent applications, with a particular focus on its role as a precursor in the development of pharmacologically active compounds. Safety and handling considerations are also discussed to ensure its proper use in a laboratory setting.

Molecular Structure and Chemical Formula

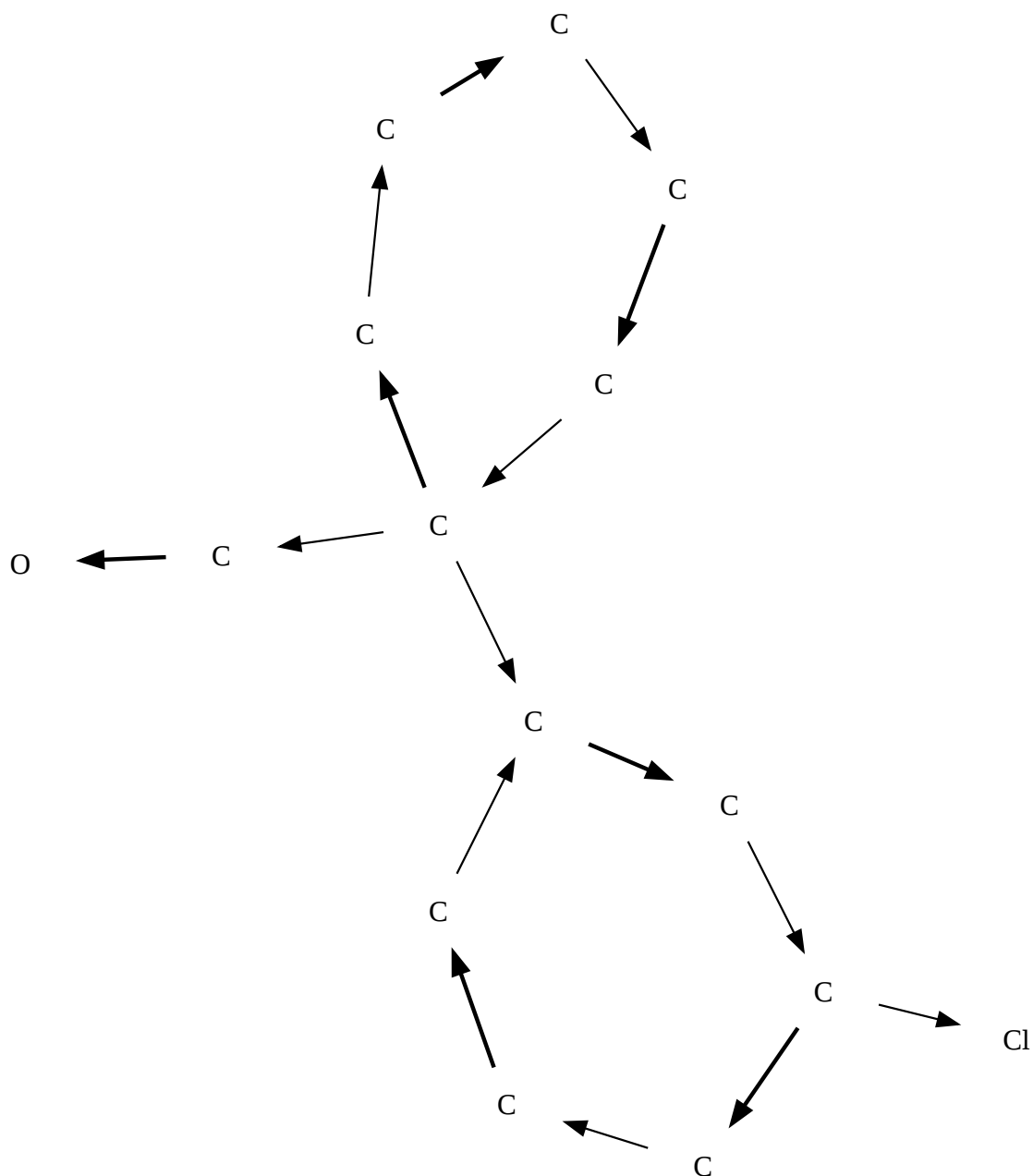
3-Chlorobenzophenone, a chlorinated derivative of benzophenone, possesses a molecular structure consisting of two phenyl rings linked by a ketone carbonyl group. One of the phenyl

rings is substituted with a chlorine atom at the meta (3-position) position.

- Chemical Name: **3-Chlorobenzophenone**
- Synonyms: (3-chlorophenyl)(phenyl)methanone, m-Chlorobenzophenone
- Molecular Formula: $C_{13}H_9ClO$
- CAS Number: 1016-78-0
- Molecular Weight: 216.66 g/mol

The presence of the electron-withdrawing chlorine atom and the carbonyl group significantly influences the electron density distribution across the molecule, impacting its reactivity and physical properties.

Visualizing the Structure:



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Figure 1: 2D representation of the **3-Chlorobenzophenone** molecular structure.

Physicochemical Properties

The physical and chemical characteristics of **3-Chlorobenzophenone** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Physical State	White to off-white crystalline solid	
Melting Point	81-84 °C	
Boiling Point	338.9 °C at 760 mmHg	
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, and benzene.	
Density	1.252 g/cm ³	
Refractive Index	1.611	

Spectroscopic Analysis

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **3-Chlorobenzophenone**.

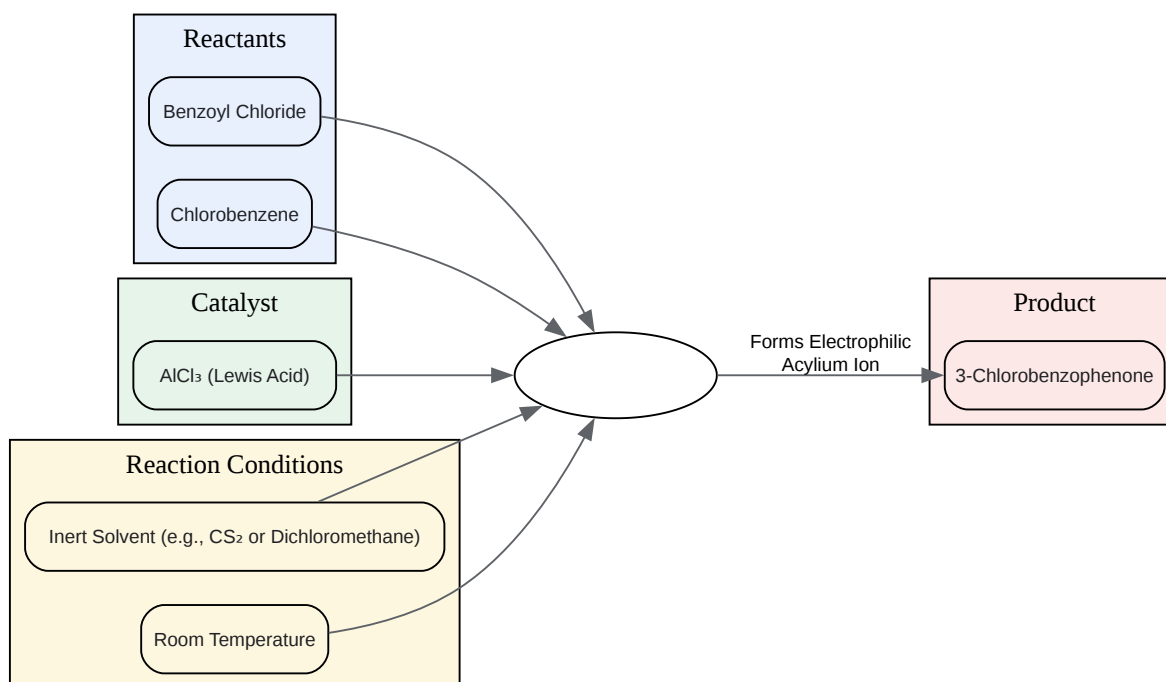
- Infrared (IR) Spectroscopy: The IR spectrum is characterized by a strong absorption band around 1660-1680 cm⁻¹ corresponding to the C=O stretching of the diaryl ketone. Additional peaks in the aromatic region (1450-1600 cm⁻¹) and a C-Cl stretching band (around 700-800 cm⁻¹) are also prominent.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum typically shows a complex multiplet in the aromatic region (δ 7.2-7.8 ppm) corresponding to the nine protons on the two phenyl rings. The protons on the chlorinated ring are deshielded to varying extents due to the anisotropic effect of the carbonyl group and the inductive effect of the chlorine atom.

- ^{13}C NMR: The carbon NMR spectrum displays a characteristic signal for the carbonyl carbon around δ 195 ppm. The aromatic carbons appear in the δ 125-140 ppm region, with the carbon bearing the chlorine atom showing a distinct chemical shift.
- Mass Spectrometry (MS): The mass spectrum exhibits a molecular ion peak (M^+) at m/z 216 and a characteristic $\text{M}+2$ peak at m/z 218 with an intensity of about one-third of the M^+ peak, which is indicative of the presence of a single chlorine atom. Common fragmentation patterns involve the loss of the chlorophenyl or phenyl radical.

Synthesis and Reactivity

Synthesis Workflow

3-Chlorobenzophenone is commonly synthesized via the Friedel-Crafts acylation reaction. This involves the reaction of benzoyl chloride with chlorobenzene in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).



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